

dendrobane receptor binding affinity compared to reference compounds

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: **Dendrobane**

Cat. No.: S623266

Get Quote

Experimental Evidence for Dendrobine's Activity

While quantitative receptor binding data is scarce, recent studies provide evidence of the activity of **dendrobine** (a key component of Dendrobium extracts) and its mixtures through specific signaling pathways. The table below summarizes the experimental findings from the available literature.

Compound/Extract	Biological Context	Key Findings	Signaling Pathway / Molecular Target Identified
Dendrobine [1]	In vitro model of Endoplasmic Reticulum Stress (ERS) in Human Umbilical Vein Endothelial Cells (HUVECs)	Promoted cell proliferation, inhibited apoptosis induced by tunicamycin [1].	Upregulated miR-381-3p , leading to inhibition of ERS-induced apoptosis mediated by caspase-4 [1].
Dendrobium Mixture (DMix) [2]	In vivo model of Diabetic Nephropathy in db/db mice	Improved kidney function, reduced blood glucose and lipids, alleviated renal fibrosis [2].	Inhibited the TGF-β1/Smads pathway (reduced protein and mRNA expression of TGF-β1 and α-SMA, inhibited Smad2/Smad3 phosphorylation) [2].

Detailed Experimental Protocols

Here is a closer look at the methodologies used in the studies that uncovered these mechanisms.

1. Study on Dendrobine and Endoplasmic Reticulum Stress (ERS) [1]

- **Cell Model:** Used Human Umbilical Vein Endothelial Cells (HUVECs).
- **ERS Induction:** Treated cells with **tunicamycin (TM)**, a known inducer of ERS, to establish the disease model.
- **Treatment:** Cells were pre-treated with various concentrations of dendrobine before TM exposure.
- **Key Assays:**
 - **Cell Proliferation:** Measured using a Cell Counting Kit-8 (CCK-8) assay and bromodeoxyuridine (BrdU) staining.
 - **Apoptosis:** Assessed using TUNEL assay and flow cytometry.
 - **Western Blot Analysis:** Used to detect protein expression levels of ERS markers (GRP78, IRE1, caspase-4, CHOP, and caspase-3).
 - **RT-qPCR:** Used to measure the expression levels of miR-381-3p and caspase-4 mRNA.
- **Mechanism Validation:** The role of miR-381-3p was confirmed by blocking its expression, which significantly reduced the protective effects of dendrobine.

2. Study on Dendrobium Mixture (DMix) and Diabetic Nephropathy [2]

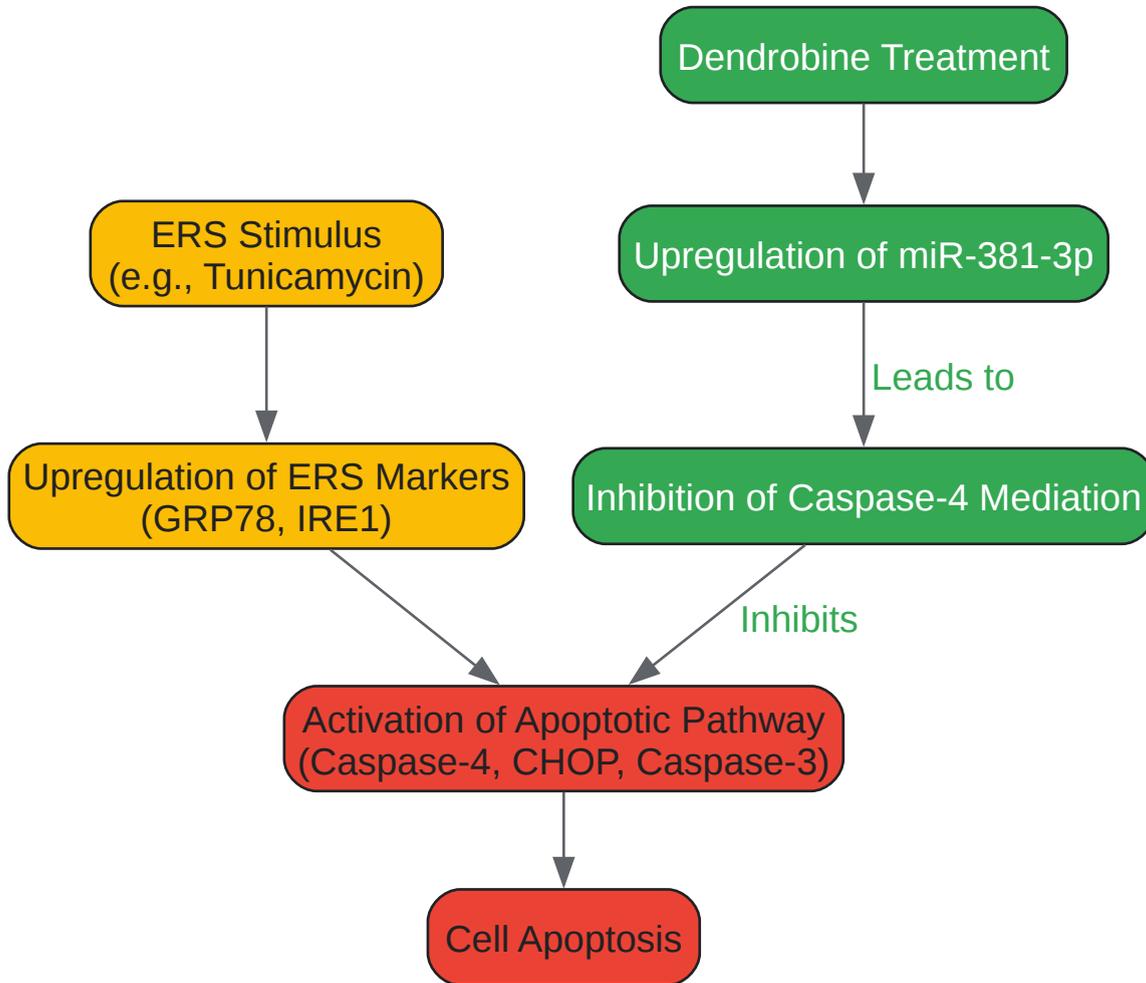
- **Animal Model:** Used **db/db mice** as a model for type 2 diabetes and diabetic nephropathy, with db/m mice as healthy controls.
- **Treatment:** Mice were administered DMix (or gliquidone as a positive control) via continuous gavage for 8 weeks.
- **Physiological Measurements:** Tracked body weight, kidney weight, fasting blood glucose, blood lipid levels, and 24-hour urinary albumin excretion rate (UAER).
- **Renal Function:** Measured blood urea nitrogen (BUN) and serum creatinine (Scr) levels.
- **Histological Analysis:** Kidney tissues were examined using **HE, PAS, and Masson staining** to observe pathological changes and fibrosis.
- **Molecular Analysis:**
 - **RT-qPCR & Immunohistochemistry:** Detected mRNA and protein expression levels of **TGF- β 1** and **α -SMA** in renal tissues.
 - **Western Blot:** Measured expression levels of TGF- β 1, Smad2, p-Smad2, Smad3, p-Smad3, and α -SMA.

Visualizing the Signaling Pathways

Based on the experimental data, the following diagrams illustrate the key signaling pathways investigated in these studies.

1. Dendrobine's Anti-Apoptotic Mechanism

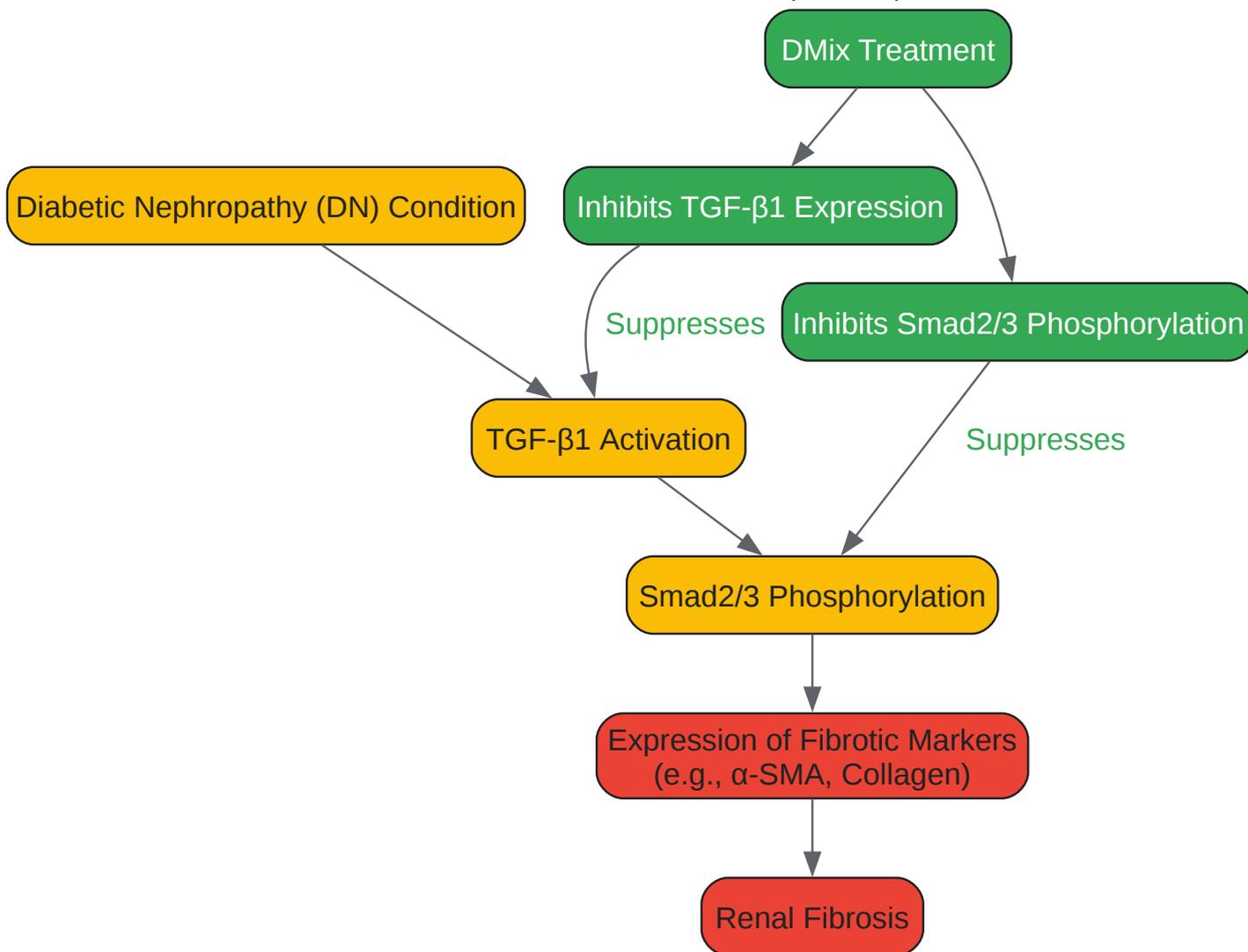
Dendrobine Inhibits ERS-Induced Apoptosis (32 chars)



[Click to download full resolution via product page](#)

2. Dendrobium Mixture's Anti-Fibrotic Mechanism

DMix Alleviates Renal Fibrosis in DN (35 chars)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Dendrobine suppresses endoplasmic reticulum stress ... [pmc.ncbi.nlm.nih.gov]
2. Dendrobium Mixture Ameliorates Diabetic Nephropathy in ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [dendrobane receptor binding affinity compared to reference compounds]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b623266#dendrobane-receptor-binding-affinity-compared-to-reference-compounds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com